

Standard Operating Procedure: Disposal of Research Compound ME-143

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Compound of Interest

Compound Name: ME-143

Cat. No.: B1676121

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This document provides comprehensive guidance on the safe handling and disposal of the novel research compound **ME-143**. Adherence to these procedures is mandatory to ensure personnel safety and regulatory compliance.

Immediate Safety & Handling Precautions

All personnel handling **ME-143** must be familiar with its properties as outlined in the Safety Data Sheet (SDS). The following personal protective equipment (PPE) is required at all times:

- Gloves: Chemically resistant gloves (nitrile or neoprene).
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat.

Work with **ME-143** should be conducted within a certified chemical fume hood to minimize inhalation exposure.

ME-143 Waste Characterization

Proper disposal requires accurate waste characterization. The following table summarizes the key properties of **ME-143** waste streams.

Waste Stream	Physical State	Key Components	Primary Hazards	Container Type
Unused/Expired ME-143	Solid (powder)	Pure ME-143	Toxic, Irritant	Lined, sealed hazardous waste drum
Contaminated Labware (Solid)	Solid	Glass vials, pipette tips, gloves, bench paper	Residual ME-143 toxicity	Puncture-resistant sharps container
Contaminated Solvents (Liquid)	Liquid	ME-143 in organic solvents (e.g., DMSO, Methanol)	Flammable, Toxic	Chemically resistant solvent container

Step-by-Step Disposal Protocol

Follow this procedure to ensure safe and compliant disposal of **ME-143** waste.

- Segregation: Do not mix **ME-143** waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health & Safety (EHS) department.
- Containerization:
 - Solid Waste: Place all solid **ME-143** and contaminated labware into a designated, puncture-resistant hazardous waste container.
 - Liquid Waste: Collect all liquid waste containing **ME-143** in a chemically compatible, sealed container. Do not overfill; leave at least 10% headspace to allow for expansion.
- Labeling: Affix a hazardous waste label to each container. The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: **ME-143**
 - The concentration and composition of the waste

- The date accumulation started
- The associated hazards (e.g., Toxic, Flammable)
- Storage: Store sealed waste containers in a designated satellite accumulation area. This area must be secure, well-ventilated, and have secondary containment.
- Pickup: Schedule a waste pickup with your institution's EHS department. Do not dispose of **ME-143** waste down the drain or in regular trash.

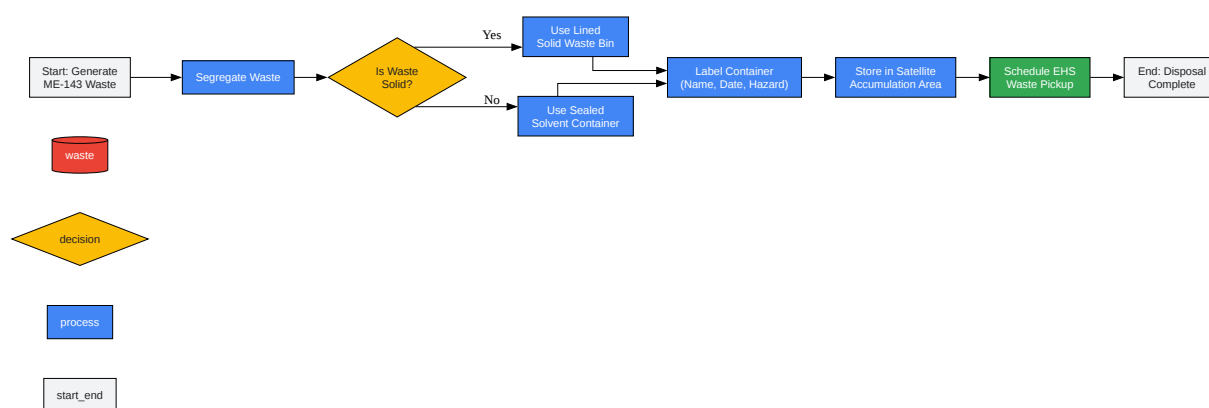
Emergency Procedures: ME-143 Spill

In the event of a spill, follow these immediate steps:

- Alert: Notify all personnel in the immediate area and evacuate if necessary.
- Isolate: Restrict access to the spill area.
- Protect: If safe to do so, wear appropriate PPE, including a respirator if the compound is volatile or dusty.
- Contain: For liquid spills, use a chemical spill kit to absorb the material. For solid spills, gently cover with an absorbent pad to prevent aerosolization.
- Clean: Collect all contaminated materials and place them in a sealed hazardous waste container.
- Decontaminate: Clean the spill area with an appropriate solvent, followed by soap and water.
- Report: Report the incident to your supervisor and EHS department.

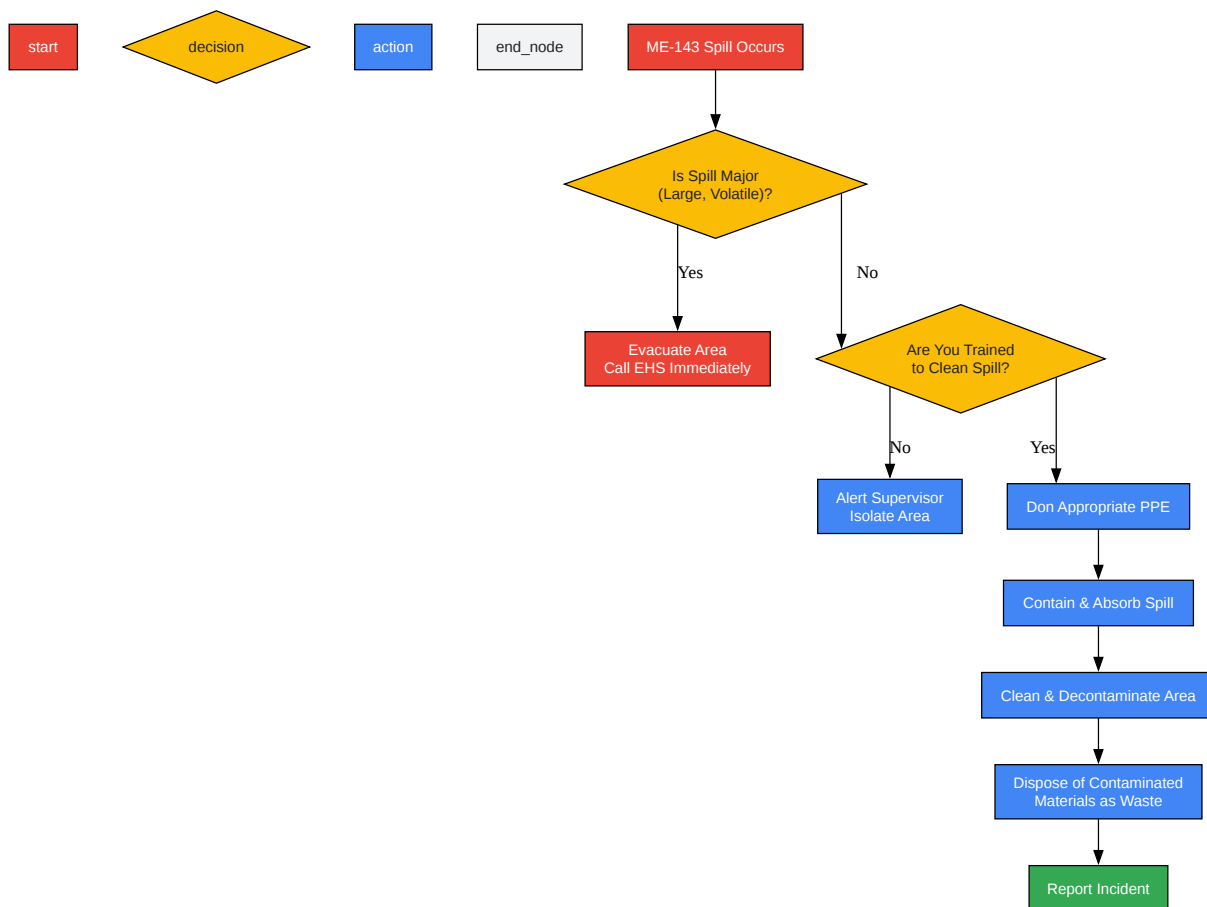
Visual Guides & Workflows

The following diagrams illustrate the key procedures for handling **ME-143** waste.



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Caption: Workflow for the proper disposal of **ME-143** waste streams.



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Caption: Decision tree for responding to an **ME-143** chemical spill.

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